

# physical properties of Methyl 4-methyl-3-oxopentanoate

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## Compound of Interest

Compound Name: Methyl 4-methyl-3-oxopentanoate

Cat. No.: B109357

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An In-depth Technical Guide on the Physical Properties of **Methyl 4-methyl-3-oxopentanoate**

## Introduction

**Methyl 4-methyl-3-oxopentanoate**, also known as Methyl isobutyrylacetate, is an organic compound with the chemical formula  $C_7H_{12}O_3$ .<sup>[1]</sup> It is a methyl ester derivative of 4-methyl-3-oxopentanoic acid.<sup>[2]</sup> This versatile  $\beta$ -keto ester serves as a crucial building block in organic synthesis and finds applications in the pharmaceutical industry, notably in the synthesis of cholesterol-lowering medications.<sup>[2]</sup> Its utility also extends to the production of fine chemicals, fragrances, and flavorings.<sup>[2]</sup> From a biological perspective, it has been identified as an inhibitor of active oxygen and reactive oxygen species production and has demonstrated potential in inhibiting tumor cell proliferation. This guide provides a comprehensive overview of its key physical properties, supported by detailed experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **Methyl 4-methyl-3-oxopentanoate** are essential for its handling, application in synthetic procedures, and for quality control purposes. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1][3]
Molecular Weight	144.17 g/mol	[1][2][3]
Appearance	Colorless to light yellow, clear liquid	[2][4][5]
Melting Point	-75 °C	[2][3][4]
Boiling Point	185.8 °C at 760 mmHg 55-57 °C at 15 hPa	[2][3]
Density	1.013 g/cm <sup>3</sup> at 20 °C ~0.993 g/cm <sup>3</sup>	[2][3][4]
Refractive Index	1.4265 1.4245 to 1.4295 (n <sub>20/D</sub> )	[2][4]
Flash Point	79 °C	[3]
Water Solubility	43.6 g/L at 20 °C	[6]
CAS Number	42558-54-3	[2][3][4]

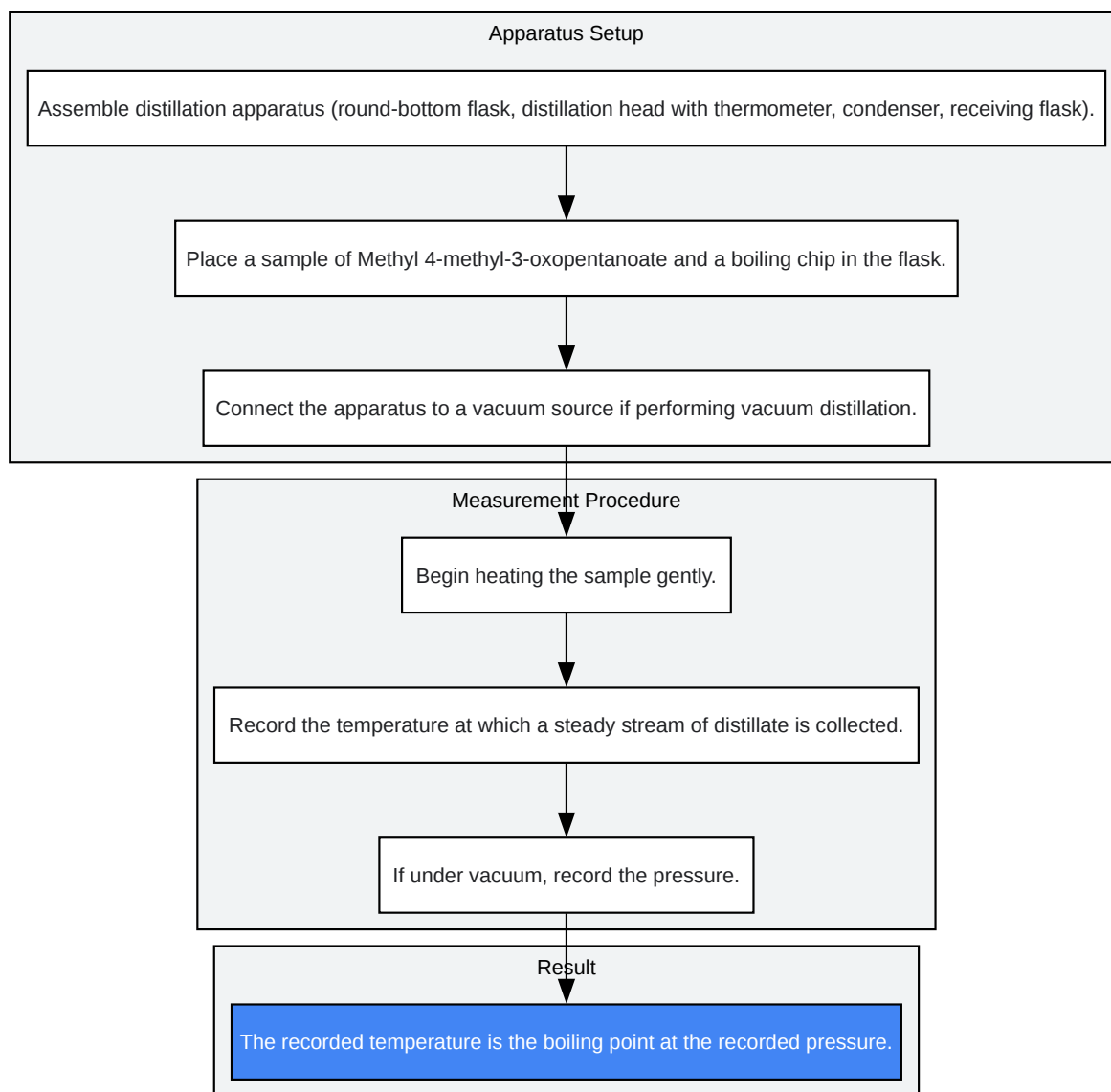
## Experimental Protocols

Accurate determination of physical properties is paramount in research and development. The following sections detail the methodologies for measuring the key physical properties of **Methyl 4-methyl-3-oxopentanoate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate measurements, especially for compounds that may decompose at atmospheric pressure, distillation under reduced pressure is often employed.

Workflow for Boiling Point Determination



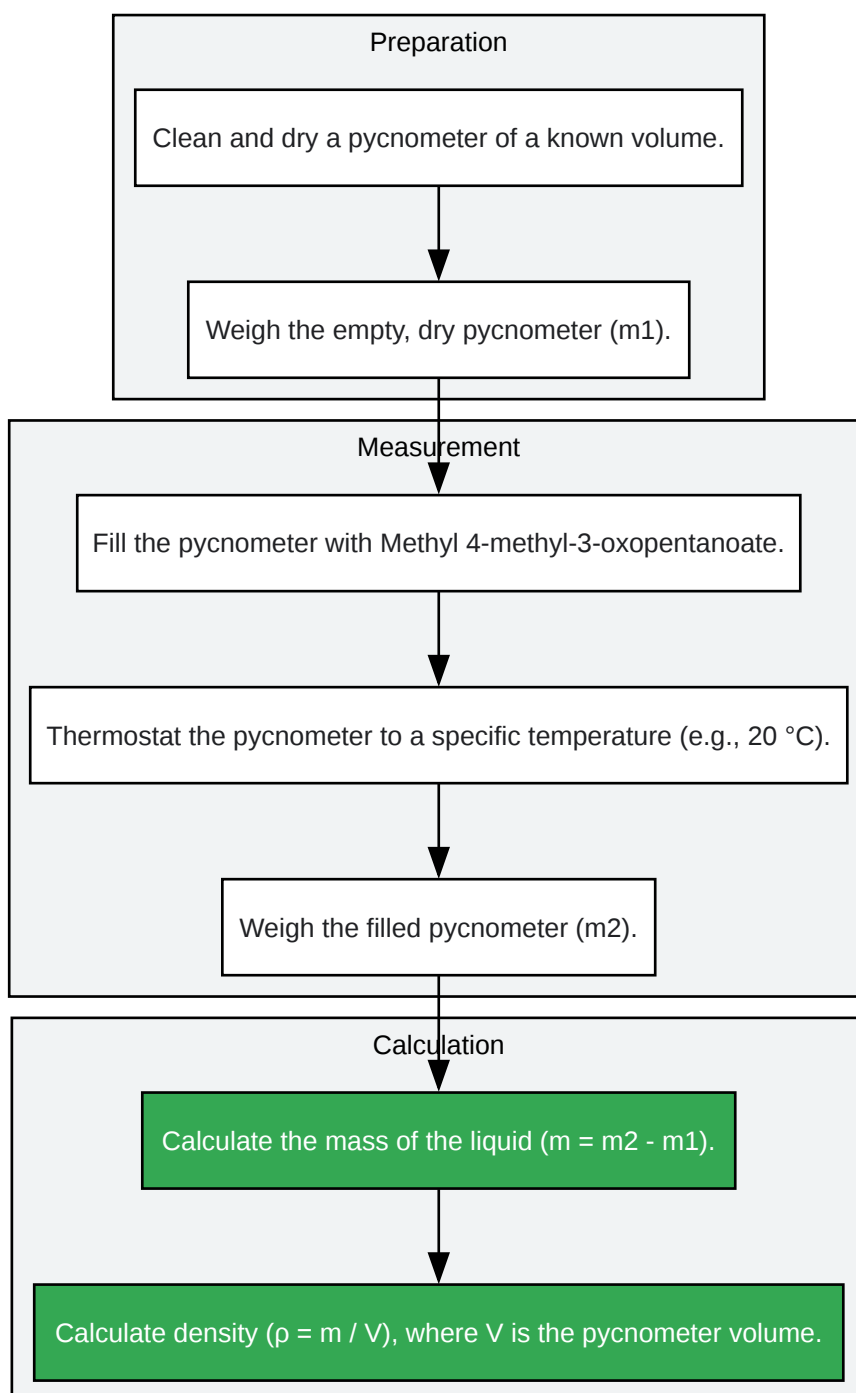
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Caption: Workflow for determining the boiling point of a liquid sample.

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property. The pycnometer method is a precise technique for determining the density of liquids.

#### Workflow for Density Determination using a Pycnometer



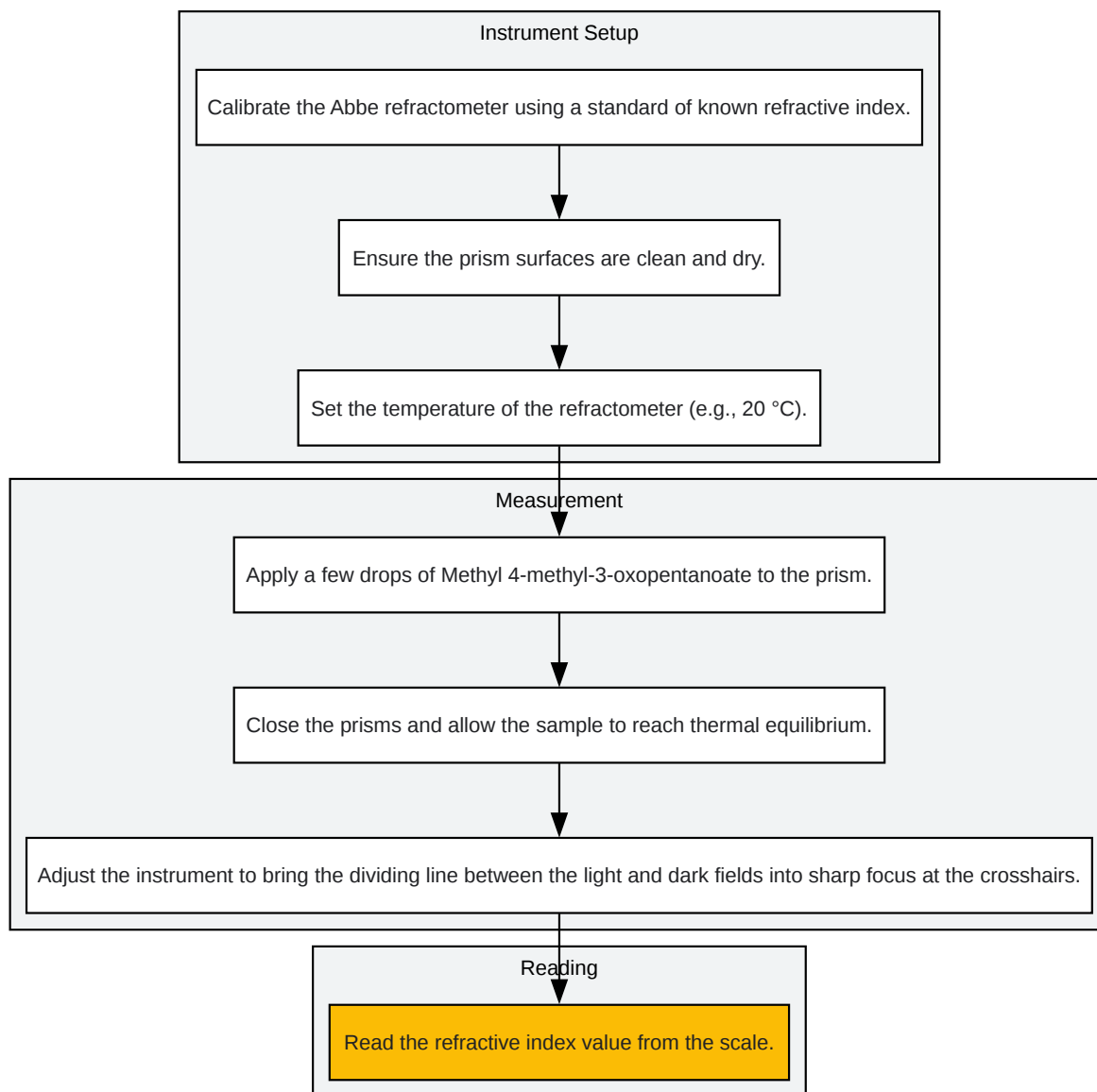
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Caption: Workflow for determining the density of a liquid using a pycnometer.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify and assess the purity of liquid samples. An Abbe refractometer is a common instrument for this measurement.

Workflow for Refractive Index Determination



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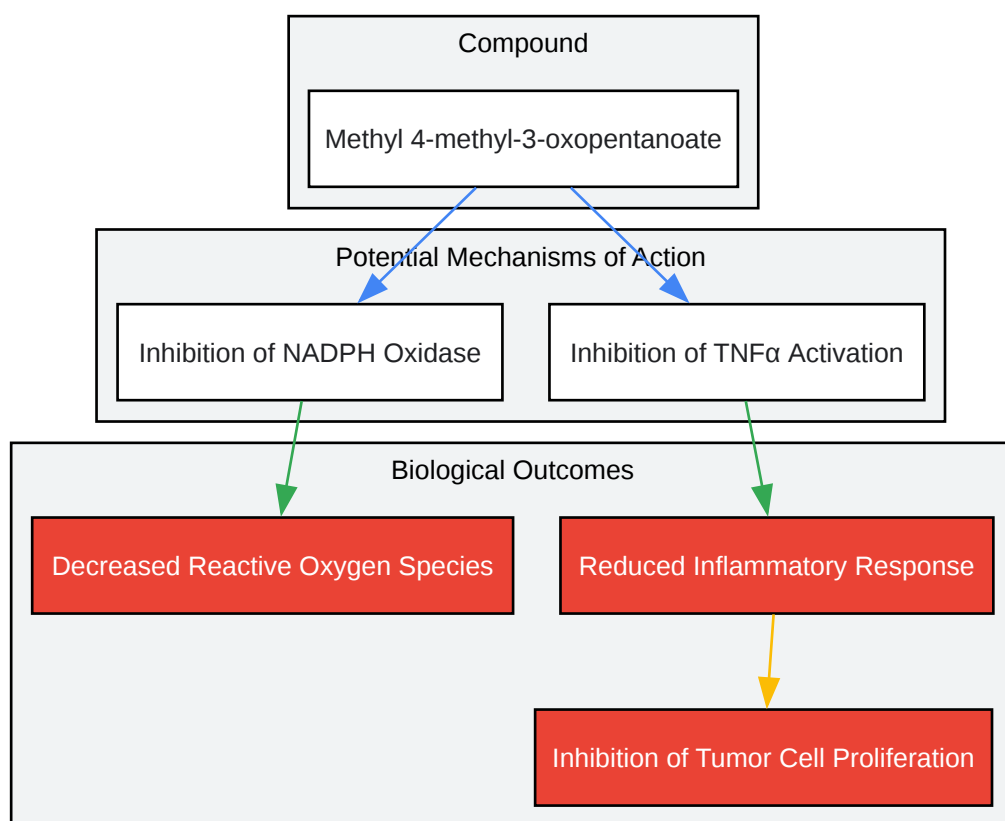
Caption: Workflow for determining the refractive index of a liquid using an Abbe refractometer.

## Synthetic and Mechanistic Considerations

While a detailed signaling pathway is not extensively documented, it is known that **Methyl 4-methyl-3-oxopentanoate** can be synthesized through methods such as the esterification of 4-methyl-3-oxopentanoic acid with methanol in the presence of an acid catalyst.[2] Its reactivity is characterized by the presence of both an ester and a ketone functional group, making it susceptible to reactions like oxidation, reduction, and nucleophilic substitution.[2]

The inhibitory effect of **Methyl 4-methyl-3-oxopentanoate** on reactive oxygen species may be attributed to its ability to inhibit NADPH oxidase activity. Furthermore, its potential anti-cancer activity might stem from the inhibition of tumor necrosis factor-alpha (TNF $\alpha$ ) activation in monocytes and macrophages, leading to a reduction in inflammatory responses. A simplified logical diagram illustrating this proposed mechanism of action is provided below.

#### Logical Relationship for Proposed Biological Activity



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